

Ziapiin 2: A Technical Guide to its Molecular Properties and Solubility

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Compound of Interest

Compound Name: Ziapiin 2

Cat. No.: B12394313

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Introduction

Ziapiin 2 is a novel, membrane-targeted, molecular optomechanical light transducer.^[1] It is an amphiphilic azobenzene compound that has garnered significant interest for its ability to modulate the electrical properties of cell membranes upon photo-stimulation.^{[2][3]} This capability allows for the non-genetic, remote control of cellular excitability, with potential applications in neuroscience and cardiology.^{[4][5]} **Ziapiin 2** functions by inserting into the plasma membrane and undergoing a conformational change when exposed to light, which in turn alters the physical properties of the membrane.^[3] This technical guide provides a comprehensive overview of the core molecular properties, solubility, and key experimental methodologies related to **Ziapiin 2**.

Molecular Properties

Ziapiin 2 possesses a unique amphiphilic structure, featuring an aminoazobenzene chromophore, which is responsible for its photoswitching behavior.^[6] The key molecular identifiers and physicochemical properties of **Ziapiin 2** are summarized in the table below. It should be noted that while several core properties have been identified, values for pKa and LogP are not readily available in the reviewed scientific literature.

Property	Value	Source(s)
IUPAC Name	Not available in searched literature	
CAS Number	2399497-60-8	[7]
Molecular Formula	C40H54Br2N6	[7]
Molecular Weight	778.7 g/mol	[7]
pKa	Not available in searched literature	
LogP	Not available in searched literature	

Solubility

The solubility of **Ziapiin 2** is a critical factor for its application in biological systems. It is characterized by its lipophilic nature, which facilitates its insertion into the cell membrane.[2] Detailed solubility data is presented in the table below.

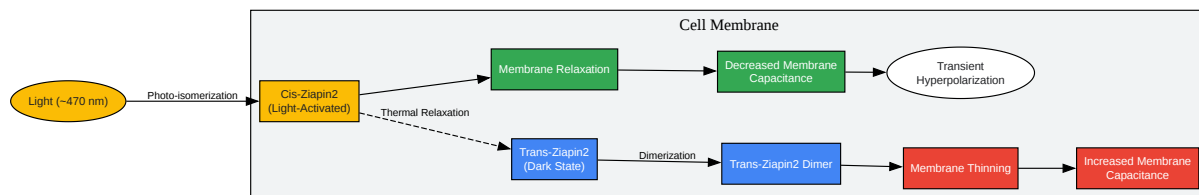
Solvent	Solubility	Conditions	Source(s)
DMSO	50 mg/mL (64.21 mM)	Requires sonication	[1]
Water	Poorly soluble	[8]	
PBS	Forms aggregates, hampering isomerization	[7]	

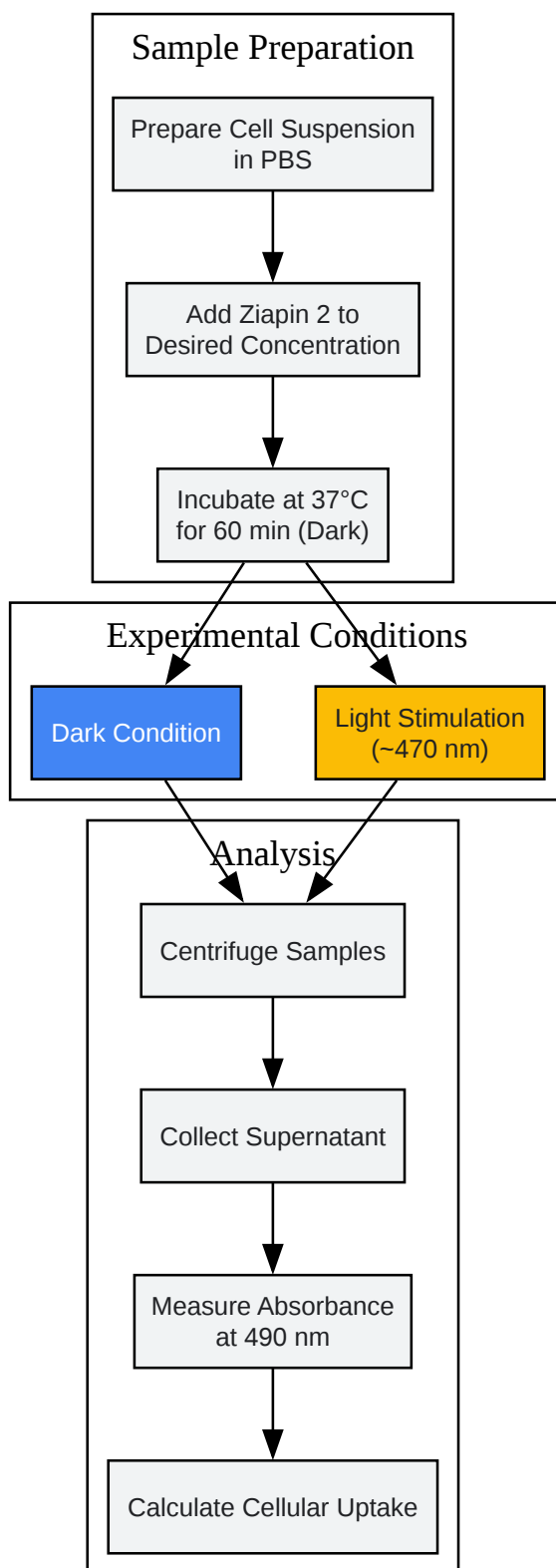
Mechanism of Action: An Optomechanical Transducer

Ziapiin 2's mechanism of action is based on its ability to function as a light-sensitive switch at the molecular level.[3] In its dark, more stable state, **Ziapiin 2** exists predominantly in the trans

isomeric form.[3] As an amphiphilic molecule, it spontaneously inserts into the lipid bilayer of the cell membrane.[2]

Once in the membrane, the trans-**Ziapi**n 2 molecules can form dimers, which leads to a thinning of the membrane and a consequent increase in its capacitance.[3] Upon illumination with visible light of approximately 470 nm, **Ziapi**n 2 undergoes a rapid photo-isomerization to its cis form.[3][6] This conformational change disrupts the dimers, causing the membrane to relax and thicken, which in turn decreases the membrane capacitance.[3] This light-induced modulation of membrane capacitance results in a transient hyperpolarization of the cell's membrane potential.[7]





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Phone: (601) 213-4426

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